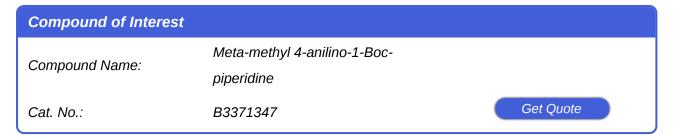


An In-Depth Technical Guide to meta-methyl 4anilino-1-Boc-piperidine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

tert-butyl 4-((3-methylphenyl)amino)piperidine-1-carboxylate, commonly known as **meta-methyl 4-anilino-1-Boc-piperidine**, is an analytical reference standard.[1][2] It is categorized as a precursor in the synthesis of fentanyl-related compounds.[1][2] This technical guide provides a comprehensive overview of its chemical properties, synthesis, and analysis, tailored for professionals in research and drug development. This compound is intended for research and forensic applications.[1][2]

Chemical and Physical Properties

Meta-methyl 4-anilino-1-Boc-piperidine is a derivative of 4-anilinopiperidine with a tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen and a methyl group at the meta position of the aniline ring. This structure makes it a key intermediate in the synthesis of certain fentanyl analogs.

Table 1: Chemical Identifiers and Physical Properties



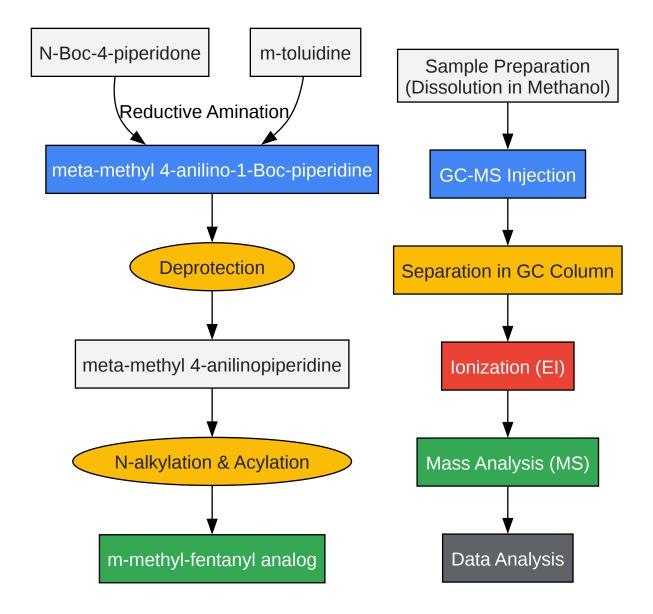
Property	Value	Reference
CAS Number	679409-60-0	[1]
Molecular Formula	C17H26N2O2	[1]
Molecular Weight	290.4 g/mol	[1]
Formal Name	4-[(3-methylphenyl)amino]-1- piperidinecarboxylic acid, 1,1- dimethylethyl ester	[1]
Synonyms	m-methyl 4-Anilino-1-Boc- piperidine, 4-(m-tolylamino)-1- Boc-piperidine, 4-(meta- tolylamino)-1-Boc-piperidine	[1]
Solubility	DMF: 1 mg/ml; DMSO: Slightly soluble; Ethanol: Slightly soluble	[1]
Storage Temperature	-20°C	[2]

Note: Specific spectral data such as 1H NMR, 13C NMR, and IR for **meta-methyl 4-anilino-1-Boc-piperidine** are not readily available in the referenced public literature. Researchers should perform their own spectral analysis for compound verification.

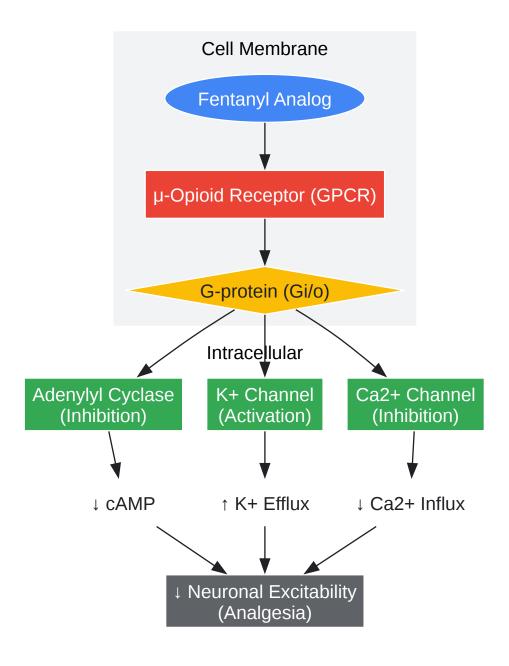
Synthesis and Logical Relationships

The synthesis of **meta-methyl 4-anilino-1-Boc-piperidine** is a critical step in the production of specific fentanyl analogs. The general synthetic pathway involves the reductive amination of N-Boc-4-piperidone with m-toluidine. This is followed by deprotection of the Boc group and subsequent N-alkylation and acylation to yield the final fentanyl analog.









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